

An In-depth Technical Guide to the Safety of 2-Methyl-3-butenenitrile

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Compound of Interest

Compound Name: 2-Methyl-3-butenenitrile

Cat. No.: B095465

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information for **2-Methyl-3-butenenitrile** (CAS No: 16529-56-9), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and fine chemicals.^{[1][2][3]} Due to its hazardous properties, a thorough understanding of its safety data is critical for professionals handling this compound. This document summarizes key data from its Safety Data Sheet (SDS), presenting it in an accessible format for laboratory and development settings.

Identification and Physicochemical Properties

2-Methyl-3-butenenitrile is also known by synonyms such as 3-Cyano-1-butene, 1-Methyl-2-propenyl Cyanide, and Vinylacetonitrile.^{[1][4]} It is a clear, colorless to yellow liquid with a pungent odor.^{[2][5][6]} A summary of its key physical and chemical properties is presented below.

Table 1: Physical and Chemical Properties of **2-Methyl-3-butenenitrile**

Property	Value	Source(s)
Molecular Formula	C ₅ H ₇ N	[1][2][4][5]
Molecular Weight	81.12 g/mol	[2][5][7]
Appearance	Clear colorless to yellow liquid	[2][3][5]
Boiling Point	124-125 °C	[2][3][8]
Flash Point	15 °C (54 °F) (Closed Cup)	[2][8]
Density	0.805 - 0.82 g/cm ³ at 20 °C	[5][6][8]
Vapor Pressure	12 mmHg (13.3 hPa) at 20 °C	[2][6]
Solubility in Water	Slightly soluble (10-50 mg/mL)	[5][6][8]
Melting Point	-70 °C	[6]
Refractive Index	1.4070 - 1.4110	[8]

Hazard Identification and GHS Classification


2-Methyl-3-butenitrile is classified as a hazardous substance under the Globally Harmonized System (GHS). It is highly flammable and acutely toxic via oral, dermal, and inhalation routes.[1][4] The primary hazards are summarized in the table below.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement Code	Hazard Statement Description
Flammable Liquids	2	H225	Highly flammable liquid and vapor.[1][4]
Acute Toxicity (Oral)	3	H301	Toxic if swallowed.[1][4]
Acute Toxicity (Dermal)	3	H311	Toxic in contact with skin.[1][4]
Acute Toxicity (Inhalation)	3	H331	Toxic if inhaled.[1][4]

Signal Word: DANGER[1][4]

Hazard Pictograms:

 alt text

(Illustrative pictograms for Flammable and Toxic hazards)

The logical flow from substance identification to precautionary actions is visualized in the diagram below.

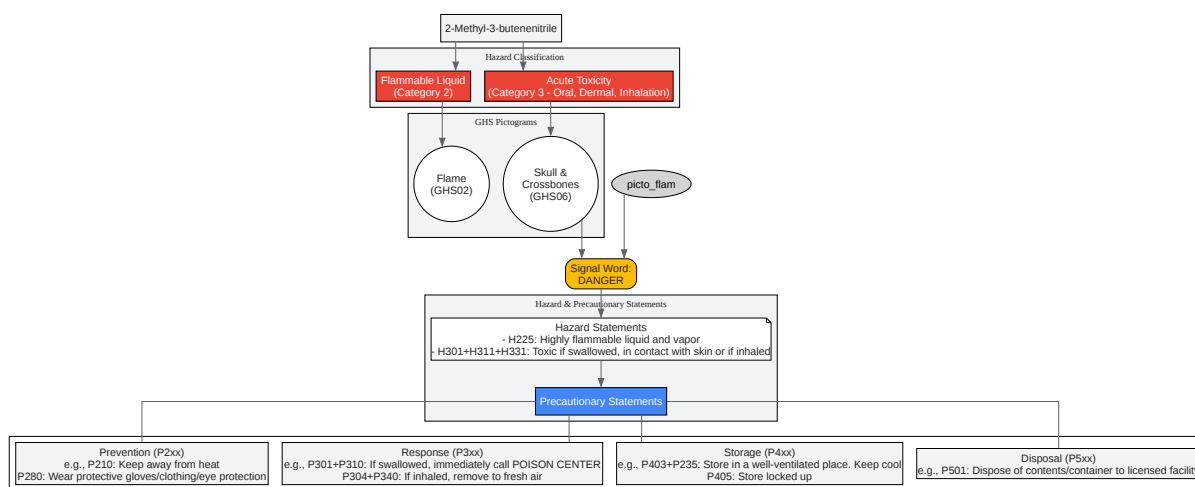


Figure 1: Hazard Identification and Response Workflow

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Caption: Logical flow from hazard classification to response.

Toxicological Information

Exposure to **2-Methyl-3-butenitrile** can cause severe health effects. It is toxic if it enters the body through ingestion, skin contact, or inhalation.[\[1\]](#)

- Acute Effects:
 - Inhalation: May cause irritation to the respiratory tract. Toxic if inhaled.[\[1\]](#)
 - Skin Contact: Toxic in contact with skin. May cause skin irritation. Skin permeation can occur in amounts that produce systemic toxicity.[\[1\]](#)
 - Eye Contact: May cause eye irritation.[\[1\]](#)
 - Ingestion: Toxic if swallowed. Ingesting even a small quantity can result in serious health hazards.[\[1\]](#)
- Chronic Effects: Nitriles can be metabolized in the body to cyanide.[\[1\]](#) Symptoms of cyanide exposure are severe and include rapid respiration, headache, a drop in blood pressure, vomiting, loss of consciousness, and potentially death.[\[1\]](#)

Experimental Protocols

The Safety Data Sheets reviewed for this guide summarize the results of safety testing but do not provide detailed experimental protocols. The classifications are typically derived from standardized methodologies established by regulatory bodies like the OECD (Organisation for Economic Co-operation and Development).

- Flash Point Determination: The flash point is determined using a standardized apparatus, such as a Pensky-Martens or Tag Closed Cup tester. The procedure involves heating the liquid at a controlled rate and introducing an ignition source at regular intervals to determine the lowest temperature at which the vapors will ignite.
- Acute Toxicity Testing (General Principles): The GHS Category 3 classification is based on animal toxicity studies (typically rats or rabbits) that determine the Lethal Dose (LD50) for oral and dermal exposure, and the Lethal Concentration (LC50) for inhalation exposure. While specific values were not available in the reviewed documents, a Category 3

classification corresponds to LD50 values between 50 and 300 mg/kg for oral exposure, 200 and 1000 mg/kg for dermal exposure, and LC50 values (vapor) between 2.0 and 10.0 mg/L.

Emergency and First-Aid Procedures

Immediate action is required in case of exposure. Always have emergency eye wash stations and safety showers readily available.^[1]

- **Inhalation:** Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Immediately call a poison center or physician.^{[1][4]}
- **Skin Contact:** Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Immediately call a poison center or physician.^{[1][4]}
- **Eye Contact:** Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.^[1]
- **Ingestion:** Rinse mouth. Never give anything by mouth to an unconscious person. Immediately call a poison center or physician.^{[1][4]}

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, carbon dioxide, or dry chemical.^[1]
- **Unsuitable Extinguishing Media:** One source advises against using a direct water jet as it may scatter and spread the fire.^[4]
- **Specific Hazards:** This is a highly flammable liquid whose vapors can form explosive mixtures with air.^[1] Fire will produce irritating, corrosive, and/or toxic gases.^[9]
- **Protective Actions:** Firefighters should use standard protective equipment, including a self-contained breathing apparatus (SCBA). Use a water spray to cool exposed containers.^[1]

Handling, Storage, and Spill Management

- **Precautions for Safe Handling:**

- Avoid all contact with eyes, skin, and clothing, and do not breathe vapors or mist.[1]
- Work in a well-ventilated area or under an engineering control such as a fume hood.[1][4]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[1]
- Use non-sparking tools and explosion-proof electrical equipment.[1][4]
- Ground and bond containers during material transfer to prevent static discharge.[1]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Chemical safety goggles. Contact lenses should not be worn.[1]
 - Hand Protection: Neoprene or nitrile rubber gloves.[1]
 - Skin Protection: Wear suitable protective clothing to prevent skin contact.[1]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-certified respirator with an organic vapor/amine gas cartridge.[1]
- Conditions for Safe Storage:
 - Store in a cool, dry, and well-ventilated place.[1][4]
 - Keep the container tightly closed.[1]
 - Store locked up and away from incompatible materials.[1]
 - Incompatible Materials: Acids, alcohols, peroxides, and other oxidizing agents.[1] Nitriles can react violently with strong oxidizing acids and produce hydrogen cyanide when mixed with bases.[5]
- Accidental Release Measures:
 - Eliminate all ignition sources immediately.[1]
 - Evacuate personnel from the area.[1]

- Wear appropriate PPE.[1]
- Contain the spill with dikes or inert absorbent material. Collect the material using non-sparking tools and place it in a suitable container for disposal.[1]
- Prevent the spill from entering sewers or public waterways.[1]
- Disposal:
 - Disposal must be conducted at a licensed waste disposal facility in accordance with all local, state, and federal regulations.[1][7]

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